

Ethyl 2-methylbutyrate solubility in different solvents

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An In-depth Technical Guide to the Solubility of Ethyl 2-Methylbutyrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-methylbutyrate is a volatile organic compound and a fatty acid ethyl ester recognized for its characteristic fruity aroma, reminiscent of apple and pineapple.[1][2] It is a key component in the flavor and fragrance industry and is naturally found in various fruits such as apples, oranges, and strawberries.[2][3] From a chemical standpoint, it is the ethyl ester of 2-methylbutyric acid.[1] Understanding the solubility of this compound in different solvents is crucial for its application in food technology, perfumery, and pharmaceutical formulations, particularly in the context of drug delivery systems where it might be used as a flavoring agent or part of a solvent system. This guide provides a comprehensive overview of the solubility of ethyl 2-methylbutyrate in various solvents, details common experimental protocols for solubility determination, and presents logical workflows for these procedures.

Physicochemical Properties of Ethyl 2-Methylbutyrate

A brief summary of the key physicochemical properties of **ethyl 2-methylbutyrate** is provided in the table below.



Property	Value	Reference	
Molecular Formula	C7H14O2	[4]	
Molecular Weight	130.18 g/mol [4]		
Appearance	Colorless oily liquid [3][4][5]		
Odor	Fruity, apple-like	[3][4]	
Boiling Point	133 °C [3][6]		
Density	0.865 g/mL at 25 °C	[3][6]	
Flash Point	79 °F (26.11 °C)	[3][7]	
logP (o/w)	2.0 at 20°C	[3]	

Solubility Data

The solubility of a compound is a critical parameter in various scientific and industrial applications. **Ethyl 2-methylbutyrate**, being a relatively non-polar ester, exhibits a range of solubilities in different solvents. The following table summarizes the available quantitative and qualitative solubility data.



Solvent	Solubility	Temperature	Reference
Water	600 mg/L	20 °C	[3][6]
1070 mg/L	Not Specified	[7]	
"Insoluble" / "Very slightly soluble" / "Nearly insoluble"	Not Specified	[3][4][5][8]	
Ethanol	Soluble / Miscible	Not Specified	[1][4][7]
Propylene Glycol	Soluble	Not Specified	[4][7]
Diethyl Ether	Miscible	Not Specified	[1]
Acetone	Soluble	Not Specified	[4]
Fixed Oils	Miscible	Not Specified	[4]
Dipropylene Glycol	Excellent miscibility	Not Specified	[2]
Benzyl Benzoate	Excellent miscibility	Not Specified	[2]
Methylated Spirits	Soluble	Not Specified	[9]

It is important to note that terms like "soluble" and "miscible" are qualitative. For many organic solvents, **ethyl 2-methylbutyrate** is expected to be fully miscible due to their similar polarities. The slight solubility in water is characteristic of esters with a moderate hydrocarbon chain length.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for reproducible research and development. The shake-flask method is a widely recognized and reliable technique for measuring the thermodynamic solubility of a substance.

Shake-Flask Method for Thermodynamic Solubility

The shake-flask method is considered a gold standard for determining equilibrium solubility.[10] It involves saturating a solvent with a solute and then measuring the concentration of the dissolved solute.



Materials:

- Ethyl 2-methylbutyrate
- Solvent of interest (e.g., water, ethanol)
- Stoppered flasks or vials
- Shaker or orbital incubator with temperature control
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., GC-MS, HPLC-UV)

Procedure:

- Add an excess amount of ethyl 2-methylbutyrate to a known volume of the solvent in a stoppered flask. The excess solid (or liquid phase) is crucial to ensure that the solution reaches saturation.
- Seal the flasks to prevent solvent evaporation.
- Place the flasks in a shaker or orbital incubator set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to allow it to reach equilibrium. This can range from 24 to 72 hours, depending on the substance and solvent.[11][12]
- After the equilibration period, allow the mixture to stand to let the undissolved solute settle.
- Carefully withdraw an aliquot of the supernatant. It is critical to avoid disturbing the undissolved portion.
- Separate the dissolved solute from any remaining undissolved particles. This is typically achieved by centrifugation followed by collection of the supernatant, or by filtration through a suitable membrane filter (e.g., 0.45 μm).
- Quantify the concentration of ethyl 2-methylbutyrate in the clear, saturated solution using a
 pre-calibrated analytical method such as Gas Chromatography-Mass Spectrometry (GC-MS)



or High-Performance Liquid Chromatography with UV detection (HPLC-UV).

Kinetic Solubility Measurement

For high-throughput screening in drug discovery, kinetic solubility is often determined. This method is faster but may not represent the true thermodynamic equilibrium.

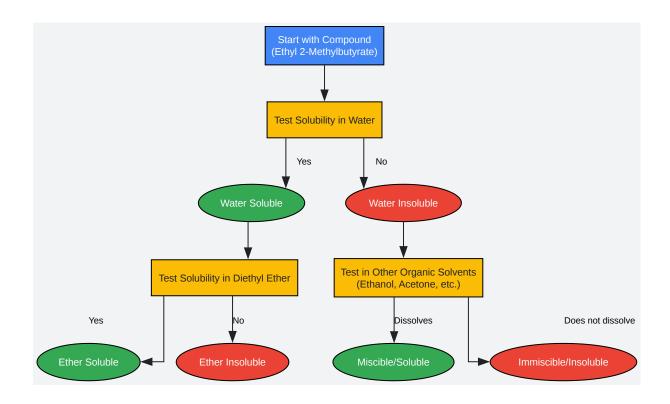
Procedure Overview:

- Prepare a concentrated stock solution of ethyl 2-methylbutyrate in a highly soluble organic solvent, typically dimethyl sulfoxide (DMSO).
- Add small aliquots of this stock solution to an aqueous buffer.
- The formation of a precipitate is monitored over a shorter time frame (e.g., 2 hours) as the compound may form a supersaturated solution that precipitates over time.[11][13]
- The concentration in the solution can be measured after filtration or centrifugation, or the precipitate can be detected by methods like laser nephelometry.[11][12]

Diagrams and Workflows Logical Workflow for Solubility Classification

The following diagram illustrates a general workflow for classifying the solubility of an organic compound like **ethyl 2-methylbutyrate**.





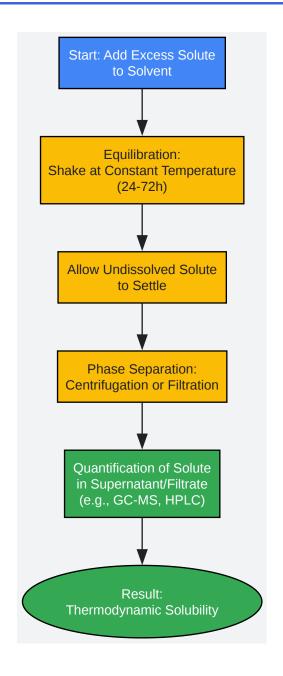
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Caption: A logical workflow for the qualitative assessment of a compound's solubility in different solvent classes.

Experimental Workflow for Shake-Flask Solubility Determination

This diagram outlines the key steps in the shake-flask method for quantitative solubility measurement.





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Caption: A streamlined experimental workflow for determining thermodynamic solubility using the shake-flask method.

Conclusion

Ethyl 2-methylbutyrate is a sparingly soluble compound in water but exhibits high solubility and miscibility in a wide range of organic solvents, including alcohols, ethers, and esters. This solubility profile is consistent with its chemical structure as a moderately sized ester. For precise quantitative analysis, the shake-flask method is the recommended protocol for



determining its thermodynamic solubility. The information provided in this guide serves as a valuable resource for researchers and professionals working with **ethyl 2-methylbutyrate** in various scientific and industrial contexts.

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